Chiral Architecture & Applications of 2-(1-Phenylethylamino)ethanol

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Compound of Interest

Compound Name:	*2-(1-Phenyl-ethylamino)-ethanol*
CAS No.:	*1331-41-5*
Cat. No.:	*B072967*

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A Technical Guide for Chemical Synthesis and Drug Development

Executive Summary

2-(1-Phenylethylamino)ethanol (CAS: 6623-43-4) is a pivotal chiral secondary amine used as a stereochemical building block and resolving agent in pharmaceutical synthesis. Structurally, it consists of an achiral ethanolamine chain

-substituted with a chiral 1-phenylethyl group.[1] This unique architecture combines the bidentate chelating capability of an amino-alcohol with the robust stereodifferentiation of the phenylethyl moiety.

This guide details the physicochemical properties, synthesis pathways, and critical applications of this molecule, specifically focusing on its role in asymmetric synthesis and chiral resolution.

Molecular Architecture & Chirality[1]

Structural Analysis

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The molecule comprises a secondary amine center flanked by a lipophilic chiral handle (1-phenylethyl) and a hydrophilic reactive tail (2-hydroxyethyl).

- IUPAC Name: 2-[(1-Phenylethyl)amino]ethanol[1]
- Common Synonyms:

  -(1-Phenylethyl)ethanolamine,

  -(2-Hydroxyethyl)-

  -methylbenzylamine.
- Molecular Formula:
- Molecular Weight: 165.23 g/mol

Stereochemistry

The chirality resides at the benzylic carbon of the phenylethyl group. The absolute configuration is determined by the spatial arrangement of the phenyl ring, methyl group, and the nitrogen atom.

- (R)-Isomer: Derived from (R)-(+)-1-phenylethylamine.
- (S)-Isomer: Derived from (S)-(-)-1-phenylethylamine.

The steric bulk of the phenyl group adjacent to the nitrogen creates a chiral pocket that is essential for its function as a chiral auxiliary. In metal-ligand complexes, this steric hindrance directs incoming nucleophiles to specific trajectories, enabling high enantiomeric excess (ee) in catalytic reactions.

Physical Properties (Racemic)

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Property	Value
Boiling Point	285.7°C (at 760 mmHg)
Density	1.017 g/mL
Refractive Index	1.530
pKa	~14.7 (Predicted)
Solubility	Soluble in alcohols, chloroform; moderately soluble in water.

Synthesis & Production Pathways

The synthesis of 2-(1-phenylethylamino)ethanol is typically achieved through

-alkylation of 1-phenylethylamine. The stereochemistry of the starting amine is retained, allowing for the predictable synthesis of enantiopure forms.

Primary Synthesis Route: Ethoxylation

The most direct industrial route involves the reaction of 1-phenylethylamine with ethylene oxide or 2-chloroethanol.

Reaction:

- Reagents: Ethylene oxide (EO) or 2-Chloroethanol.
- Conditions: Mild heating (50-80°C). No racemization occurs at the benzylic carbon under standard conditions.
- Purification: Fractional distillation is required to separate the mono-alkylated product from potential bis-alkylated byproducts (

  -bis(2-hydroxyethyl)).

Visualization of Synthesis Pathway

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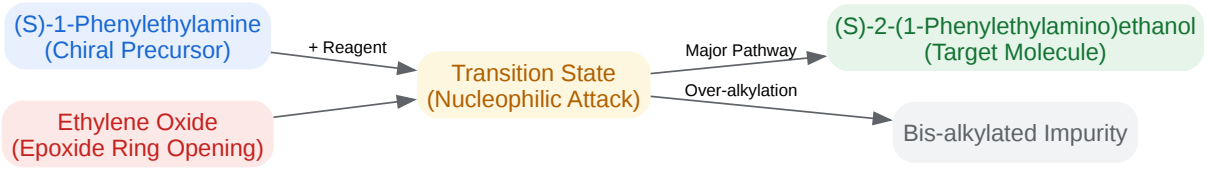

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Figure 1: Synthetic pathway via epoxide ring opening, highlighting the retention of chirality.

Applications in Drug Development & Asymmetric Synthesis

Chiral Resolving Agent

While primary amines like 1-phenylethylamine are standard resolving agents, the secondary amine derivative offers distinct advantages:

- Lipophilicity: The hydroxyethyl tail alters the solubility profile of diastereomeric salts, often enabling the resolution of chiral acids that fail to crystallize with the primary amine.
- Hydrogen Bonding: The hydroxyl group provides an additional "anchor point" for hydrogen bonding, facilitating the formation of rigid, well-defined diastereomeric complexes necessary for efficient separation.

Chiral Ligand in Asymmetric Catalysis

The molecule serves as a bidentate (

) ligand. When deprotonated, it forms stable chelates with metals (Zn, Cu, Li).

- Mechanism: The chiral center on the nitrogen substituent forces the metal complex into a specific conformation.
- Application: Used in the enantioselective addition of organozinc reagents to aldehydes. The ligand creates a chiral environment around the zinc atom, directing the alkyl group addition to one face of the aldehyde with high selectivity.

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Pharmaceutical Intermediate

This scaffold appears as a substructure in various sympathomimetic drugs and beta-blockers. It acts as a protected form of ethanolamine or a chiral linker.

- Impurity Profiling: In the synthesis of drugs involving 1-phenylethyl moieties, this molecule is a common process-related impurity that must be monitored and quantified using chiral HPLC.

Experimental Protocol: Chiral Resolution of a Racemic Acid

Note: This protocol describes the use of 2-(1-phenylethylamino)ethanol as a resolving agent.

Objective: Resolve a racemic carboxylic acid (±)-Acid using (S)-2-(1-phenylethylamino)ethanol.

- Salt Formation:
  - Dissolve 10 mmol of racemic acid in hot ethanol.
  - Add 5 mmol (0.5 eq) of (S)-2-(1-phenylethylamino)ethanol.
  - Rationale: Using 0.5 equivalents maximizes the yield of the less soluble diastereomeric salt (Marckwald's Method).
- Crystallization:
  - Allow the solution to cool slowly to room temperature, then refrigerate at 4°C for 12 hours.
  - Filter the resulting crystals. These contain the salt of the (S)-amine with one enantiomer of the acid (e.g., (S)-Amine • (R)-Acid).[2]
- Purification:
  - Recrystallize the salt from ethanol/water until the melting point and optical rotation are constant.
- Recovery:

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- Treat the purified salt with dilute HCl to precipitate the resolved acid.
- Basify the aqueous mother liquor with NaOH and extract with dichloromethane to recover the chiral amine resolving agent for reuse.

Mechanism of Chiral Recognition

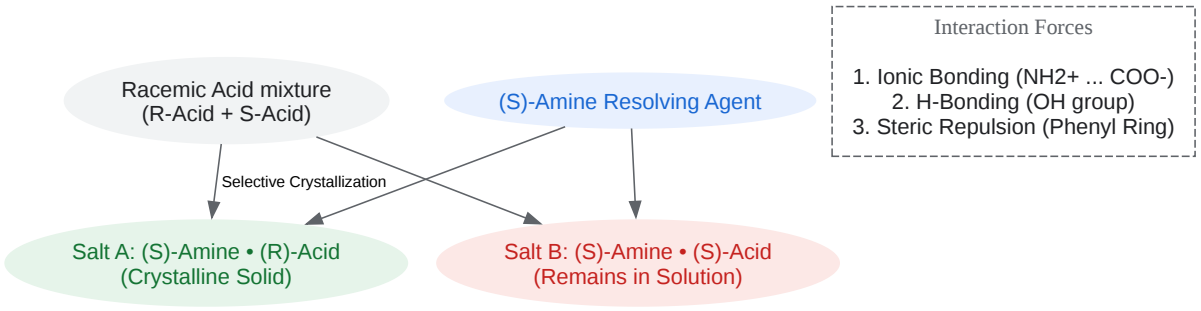

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Figure 2: Thermodynamic discrimination between diastereomeric salts driven by steric and electronic interactions.

References

- Chemical Identity & Properties
  - PubChem Compound Summary for CID 14909, 2-[(1-Phenylethyl)amino]ethanol.
  - Source:
- Synthesis & Chiral Resolution
  - Kinetic resolution of 1-phenylethanol enantiomers...
  - Source:

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- Chiral Amines in Synthesis
  - New Advances in the Synthetic Application of Enantiomeric 1-Phenylethylamine.
  - Source:
- Analytical Standards
  - Sigma-Aldrich Product Specification: 2-Amino-1-phenylethanol deriv
  - Source:

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Sources

- 1. 1,2-Diphenyl-2-[(1-phenylethyl)amino]ethanol - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Chiral Architecture & Applications of 2-(1-Phenylethylamino)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072967/docs#chiral-architecture-applications-of-2-1-phenylethylamino-ethanol]

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